

Essential Procedures for the Safe Disposal of Runcaciguat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Runcaciguat*

Cat. No.: *B610601*

[Get Quote](#)

For immediate implementation, all laboratory personnel, researchers, and scientists engaged in drug development must adhere to the following disposal protocols for **Runcaciguat** (BAY 1101042) to ensure personnel safety and environmental protection.

Runcaciguat is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, proper disposal is not merely a procedural formality but a critical step in responsible chemical management. Under no circumstances should **Runcaciguat** or its containers be disposed of in standard waste streams or released into the environment.

Key Disposal Directives

The primary directive for the disposal of **Runcaciguat** is to treat it as hazardous waste. All waste containing **Runcaciguat**, whether in solid form, in solution, or as contaminated labware, must be disposed of through an approved and licensed hazardous waste disposal facility.^[1]

Personal Protective Equipment (PPE) During Disposal: Before handling **Runcaciguat** for disposal, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Protective Clothing:** A laboratory coat is mandatory.

Quantitative Data and Chemical Identifiers

For proper identification and documentation on hazardous waste manifests, the following information for **Runcaciguat** is essential:

Identifier	Value
Chemical Name	Runcaciguat
Synonym	BAY 1101042[1][2]
CAS Number	1402936-61-1[1]
Molecular Formula	C23H22Cl2F3NO3
Molecular Weight	488.328 g/mol
GHS Hazard Statements	H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects

Experimental Protocols for Disposal

Currently, there are no standardized experimental protocols for the chemical neutralization or degradation of **Runcaciguat** in a laboratory setting. The recommended and mandatory procedure is collection and transfer to a certified waste management provider.

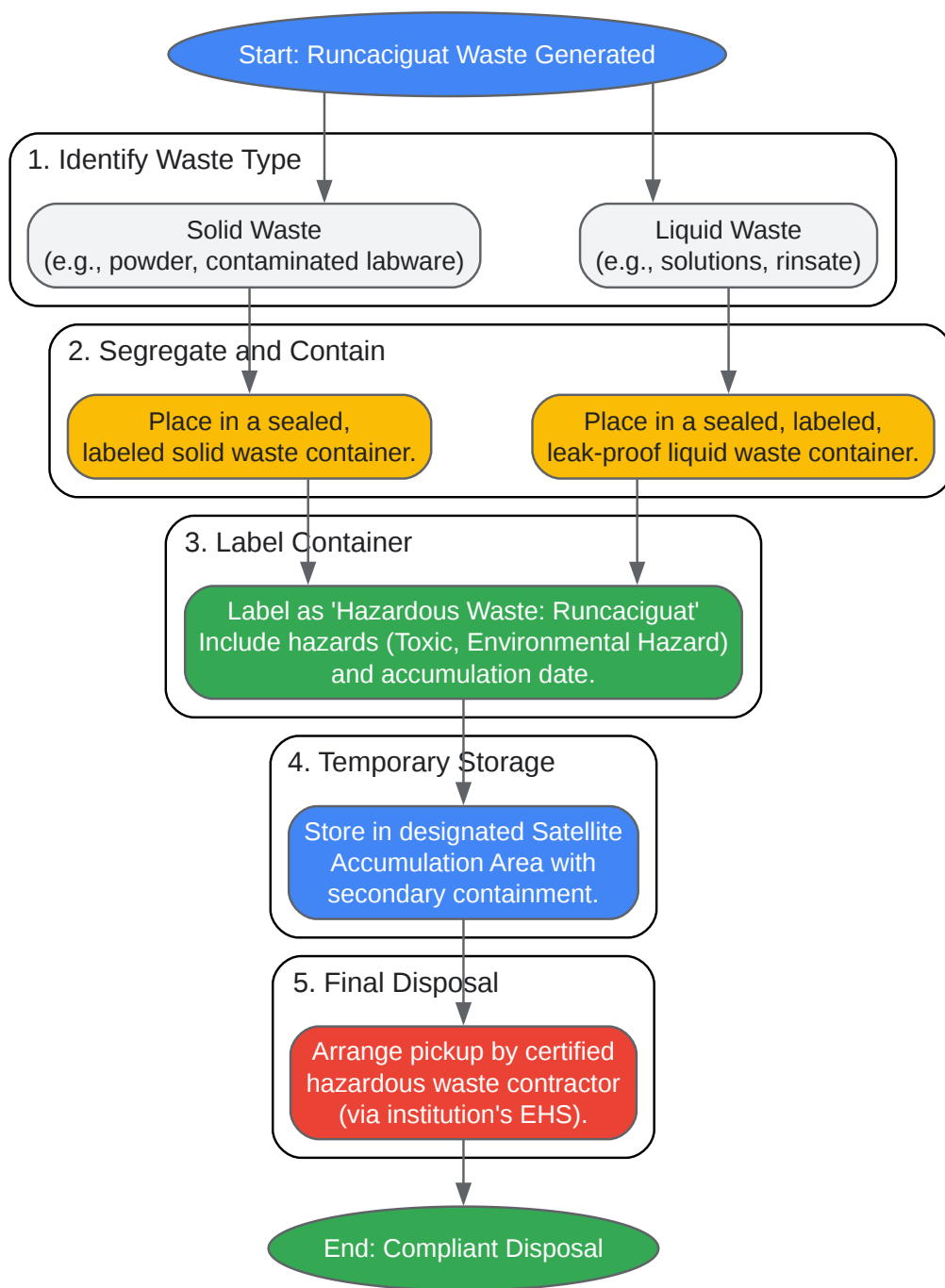
Step-by-Step Disposal Procedure:

- Segregation: Isolate all **Runcaciguat** waste from non-hazardous laboratory trash. This includes:
 - Unused or expired solid **Runcaciguat** powder.
 - Solutions containing **Runcaciguat**.
 - Contaminated materials such as pipette tips, vials, gloves, and bench paper.
- Waste Collection:
 - Solid Waste: Place in a clearly labeled, sealed, and durable container.

- Liquid Waste: Collect in a compatible, leak-proof container. If dissolved in a solvent, the solvent's own disposal requirements must also be followed. Do not mix with incompatible waste streams.
- Labeling: Affix a hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Runcaciguat**."
 - The associated hazards (e.g., "Toxic," "Environmental Hazard").
 - The accumulation start date.
- Storage: Store the sealed waste container in a designated, secure satellite accumulation area within the laboratory. This area should be away from drains and have secondary containment to mitigate spills.
- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a contracted licensed hazardous waste disposal company to arrange for pickup and final disposal.

Runcaciguat Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Runcaciguat** waste.



[Click to download full resolution via product page](#)

Runcaciguat Disposal Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Runcaciguat|1402936-61-1|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of Runcaciguat]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610601#runcaciguat-proper-disposal-procedures\]](https://www.benchchem.com/product/b610601#runcaciguat-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com